

Comprehensive Physicochemical and Kinetic Profiling of H-Ala-Phe-pNA · HCl

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Compound of Interest

Compound Name: *H-Ala-Phe-pNA · HCl*

CAS No.: 145090-14-8

Cat. No.: B587136

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Abstract As a Senior Application Scientist, I frequently encounter the need to rigorously quantify the catalytic efficiency and substrate specificity of novel exopeptidases. H-Ala-Phe-pNA · HCl (Alanyl-phenylalanyl-p-nitroanilide hydrochloride) serves as a highly specific, synthetic chromogenic substrate engineered for this exact purpose. This whitepaper provides an in-depth technical analysis of its physicochemical properties, the causality behind its chromogenic shift, and a self-validating experimental framework for its deployment in high-throughput kinetic assays.

Molecular Architecture & Physicochemical Causality

The utility of H-Ala-Phe-pNA · HCl [1] is not accidental; it is the result of deliberate molecular engineering designed to interface precisely with the active sites of specific proteases while providing a robust optical readout.

Structural Causality

- The Peptide Motif (Ala-Phe): The sequence dictates enzymatic specificity. The P1 position (Phenylalanine) offers a bulky, hydrophobic aromatic ring that acts as an anchor, perfectly complementing the S1 binding pockets of chymotrypsin-like enzymes, tripeptidyl-peptidases,

and sedolisins [3]. The P2 position (Alanine) provides a compact aliphatic side chain that minimizes steric hindrance during the formation of the enzyme-substrate transition state.

- **The Chromophore (pNA):** p-Nitroaniline is covalently conjugated to the C-terminus of the Phenylalanine residue via an amide bond. In this conjugated state, the electron-withdrawing effect of the nitro group is partially neutralized by the amide linkage, rendering the intact molecule optically silent in the visible spectrum.
- **The Hydrochloride Salt ($\cdot$ HCl):** The peptide-pNA conjugate is inherently hydrophobic. By protonating the N-terminal amine of the Alanine residue to form a hydrochloride salt [4], the thermodynamic solubility of the substrate in aqueous buffer systems is significantly enhanced, preventing premature precipitation during physiological assays.

Quantitative Data Summary

The following table synthesizes the core physical and chemical metrics required for assay formulation.

Table 1: Physicochemical Properties of H-Ala-Phe-pNA $\cdot$ HCl

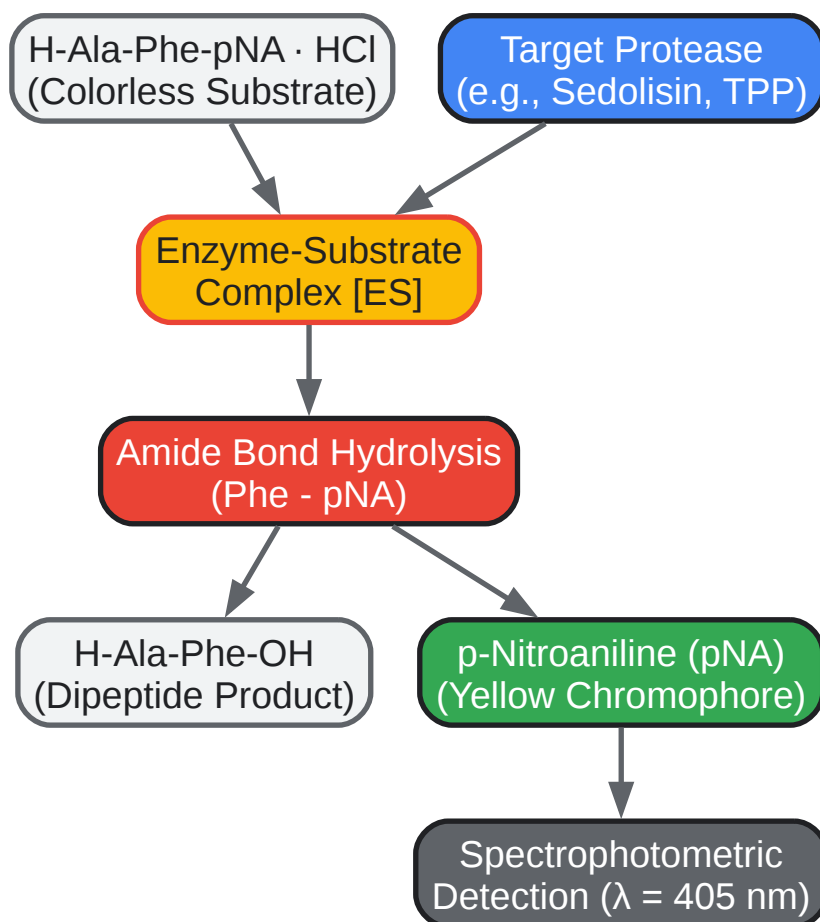
Property	Value / Specification	Causality / Implication
IUPAC Name	(2S)-2-amino-N-[(2S)-1-(4-nitroanilino)-1-oxo-3-phenylpropan-2-yl]propanamide hydrochloride	Defines the precise stereochemistry required for enzymatic recognition.
CAS Registry Number	145090-14-8	Unique identifier for procurement and regulatory tracking [4].
Molecular Formula	C ₁₈ H ₂₁ ClN ₄ O ₄	Confirms the presence of the chloride counter-ion.
Molecular Weight	392.84 g/mol	Critical for calculating precise molarities in stock solutions [1].
Appearance	White to pale yellow lyophilized powder	Indicates high purity; strong yellowing suggests spontaneous degradation.
Solubility Profile	Soluble in DMSO/DMF; Moderately soluble in aqueous buffers	Requires a 1-5% DMSO co-solvent to ensure complete solvation of the pNA moiety.
Molar Extinction (ε)	~9,960 M ⁻¹ cm ⁻¹ (at λ = 405 nm)	The fundamental constant used to convert absorbance to molar product concentration [2].

Mechanistic Utility: Chromogenic Dynamics

The diagnostic power of H-Ala-Phe-pNA · HCl lies in its chromogenic shift. When the amide bond between the P1 Phenylalanine and the p-nitroaniline group is intact, the absorbance maximum (λ_{max}) resides in the UV range (~315 nm).

Upon selective enzymatic hydrolysis, the free amine of p-nitroaniline is liberated. This cleavage event allows for full resonance delocalization of the lone pair electrons across the aromatic ring toward the para-nitro group. This extended conjugation shifts the λ_{max} into the visible

spectrum (~380-410 nm), producing a distinct yellow color that can be continuously monitored at 405 nm.



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Fig 1: Enzymatic cleavage of H-Ala-Phe-pNA liberating the chromophore pNA for 405 nm detection.

Self-Validating Experimental Protocol: Kinetic Assay

To ensure E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) in laboratory execution, a single end-point assay is insufficient due to its susceptibility to false positives (background hydrolysis) and false negatives (enzyme degradation). The following continuous kinetic protocol is designed as a self-validating system.

Phase 1: Reagent Preparation

- **Assay Buffer Formulation:** Prepare 50 mM Tris-HCl, pH 7.5 (adjust pH based on the specific target enzyme's optimal profile).
- **Substrate Stock (10 mM):** Dissolve 3.93 mg of H-Ala-Phe-pNA · HCl in 1.0 mL of 100% molecular-grade DMSO. Causality: Initial dissolution in DMSO prevents the hydrophobic pNA moiety from forming insoluble micro-aggregates.
- **Working Substrate (1 mM):** Dilute the 10 mM stock 1:10 in Assay Buffer immediately prior to the assay.

Phase 2: System Validation (Standard Curve)

Before initiating the enzymatic reaction, validate the optical path length and buffer conditions.

- Prepare a serial dilution of free p-nitroaniline (0, 10, 20, 40, 60, 80, 100 μ M) in Assay Buffer.
- Measure absorbance at 405 nm.
- **Validation Criterion:** Plot Absorbance vs. Concentration. The system is valid only if the linear regression yields an $R^2 > 0.99$. The slope of this line represents the operational molar extinction coefficient (ϵ) for your specific microplate geometry [2].

Phase 3: Reaction Assembly & Kinetic Monitoring (96-Well Format)

- **Equilibration:** Add 180 μ L of Assay Buffer containing the target enzyme to the test wells. Add 180 μ L of Assay Buffer (without enzyme) to "Blank" wells. Incubate the plate at 37°C for 5 minutes.
- **Initiation:** Rapidly inject 20 μ L of the 1 mM Working Substrate into all wells using a multichannel pipette. (Final substrate concentration = 100 μ M; Final DMSO = 1%).
- **Continuous Monitoring:** Immediately place the plate in a thermostatted microplate reader. Record A_{405nm} every 30 seconds for 15 to 30 minutes.
- **Data Extraction:** Identify the initial linear phase of the reaction curve (steady-state kinetics). Extract the maximum linear rate ($\Delta A_{405nm}/min$) for both the Test and Blank wells.

- Validation Criterion: The $\Delta A_{405\text{nm}}/\text{min}$ of the Blank must be <5% of the Test well to rule out spontaneous chemical hydrolysis.

Phase 4: Mathematical Conversion

Calculate the true enzymatic velocity using the Beer-Lambert law:

$$\text{Velocity (M/min)} = \epsilon \times l (\Delta A_{405\text{nm}}/\text{minTest} - \Delta A_{405\text{nm}}/\text{minBlank})$$

(Where $\epsilon \approx 9,960 \text{ M}^{-1}\text{cm}^{-1}$ and l is the path length in cm).

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 118855713, H-Ala-Phe-pNA · HCl". PubChem. URL:[[Link](#)]
- NovoPro Labs. "Phe-Pro-Ala-pNA peptide Product Information". NovoPro Labs. URL:[[Link](#)]
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